

# physical and chemical properties of Angulatin K

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## Compound of Interest

Compound Name: Angulatin K

Cat. No.: B12376975

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## An In-depth Technical Guide to Angulatin K

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Angulatin K** is a naturally occurring sesquiterpenoid polyol ester, a class of complex chemical compounds known for their diverse biological activities. Isolated from the root bark of *Celastrus angulatus*, a plant with a history in traditional medicine, **Angulatin K** has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Angulatin K**, details of its isolation, and discusses its putative biological activities and interactions with key cellular signaling pathways.

### Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development as a therapeutic agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile.

### Chemical Structure and Properties

**Angulatin K** possesses a complex polycyclic structure characteristic of sesquiterpenoid polyol esters. Its chemical formula is  $C_{37}H_{42}O_{14}$ , with a corresponding molecular weight of 710.72 g/mol.

Table 1: Chemical Properties of **Angulatin K**

Property	Value	Reference
Molecular Formula	C37H42O14	[1]
Molecular Weight	710.72 g/mol	
CAS Number	1631992-80-7	
Class	Sesquiterpenoid Polyol Ester	[1]
Source	Celastrus angulatus (root bark)	[1]

## Physical Properties

Quantitative data on the physical properties of **Angulatin K**, such as melting point and solubility in various solvents, are not extensively reported in the current literature. However, based on the properties of related sesquiterpenoid esters, it is anticipated to be a crystalline solid at room temperature with limited solubility in water and higher solubility in organic solvents like methanol, ethanol, and dimethyl sulfoxide (DMSO).

Table 2: Physical Properties of **Angulatin K** (Predicted and Inferred)

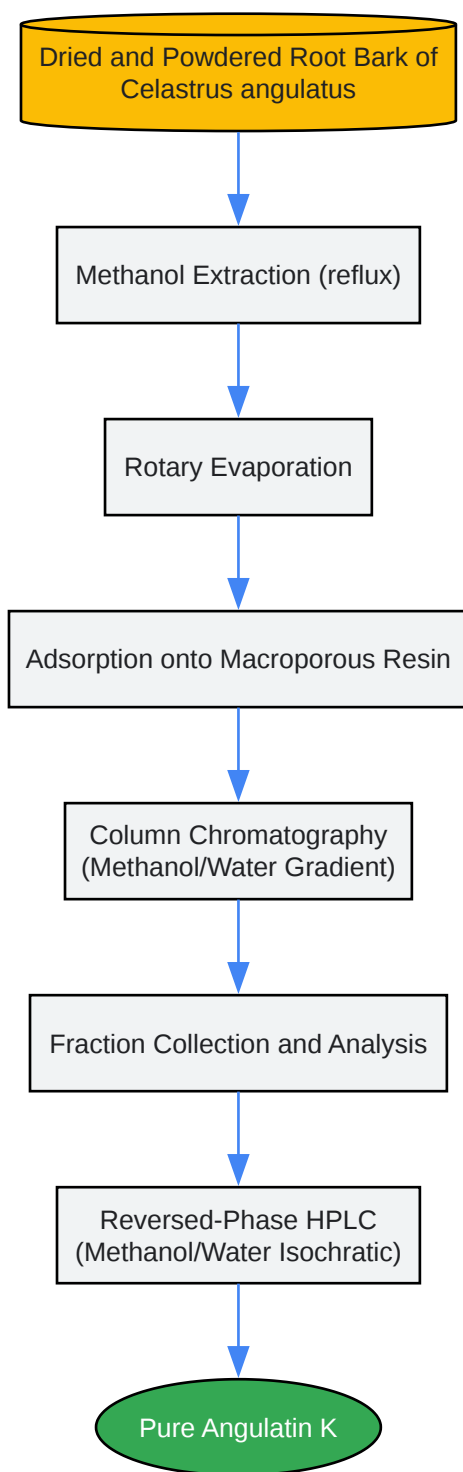
Property	Value	Notes
Appearance	White to off-white solid	Based on related compounds.
Melting Point	Not available	Experimental determination required.
Solubility	Not available	Experimental determination in various solvents is necessary for formulation development.
UV Absorption ( $\lambda_{\text{max}}$ )	~230 nm	Inferred from related $\beta$ -dihydroagarofuran sesquiterpenes.

## Experimental Protocols

### Isolation and Purification of Angulatin K

The following protocol is a generalized procedure for the isolation of sesquiterpenoid polyol esters from the root bark of *Celastrus angulatus* and can be adapted for the specific purification of **Angulatin K**.

Workflow for Isolation of **Angulatin K**



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Caption: Workflow for the isolation and purification of **Angulatin K**.

Detailed Methodology:

- **Extraction:** The dried and powdered root bark of *Celastrus angulatus* is subjected to exhaustive extraction with methanol under reflux conditions. This process is typically repeated several times to ensure complete extraction of the target compounds.
- **Concentration:** The resulting methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Column Chromatography:** The crude extract is then subjected to column chromatography over a macroporous resin. Elution is performed using a stepwise gradient of methanol in water. Fractions are collected and monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **HPLC Purification:** Fractions containing **Angulatin K** are pooled and further purified by reversed-phase high-performance liquid chromatography (RP-HPLC). An isocratic mobile phase of methanol and water is typically employed. The purity of the final compound is assessed by HPLC and spectroscopic methods.

## Biological Activity and Signaling Pathways

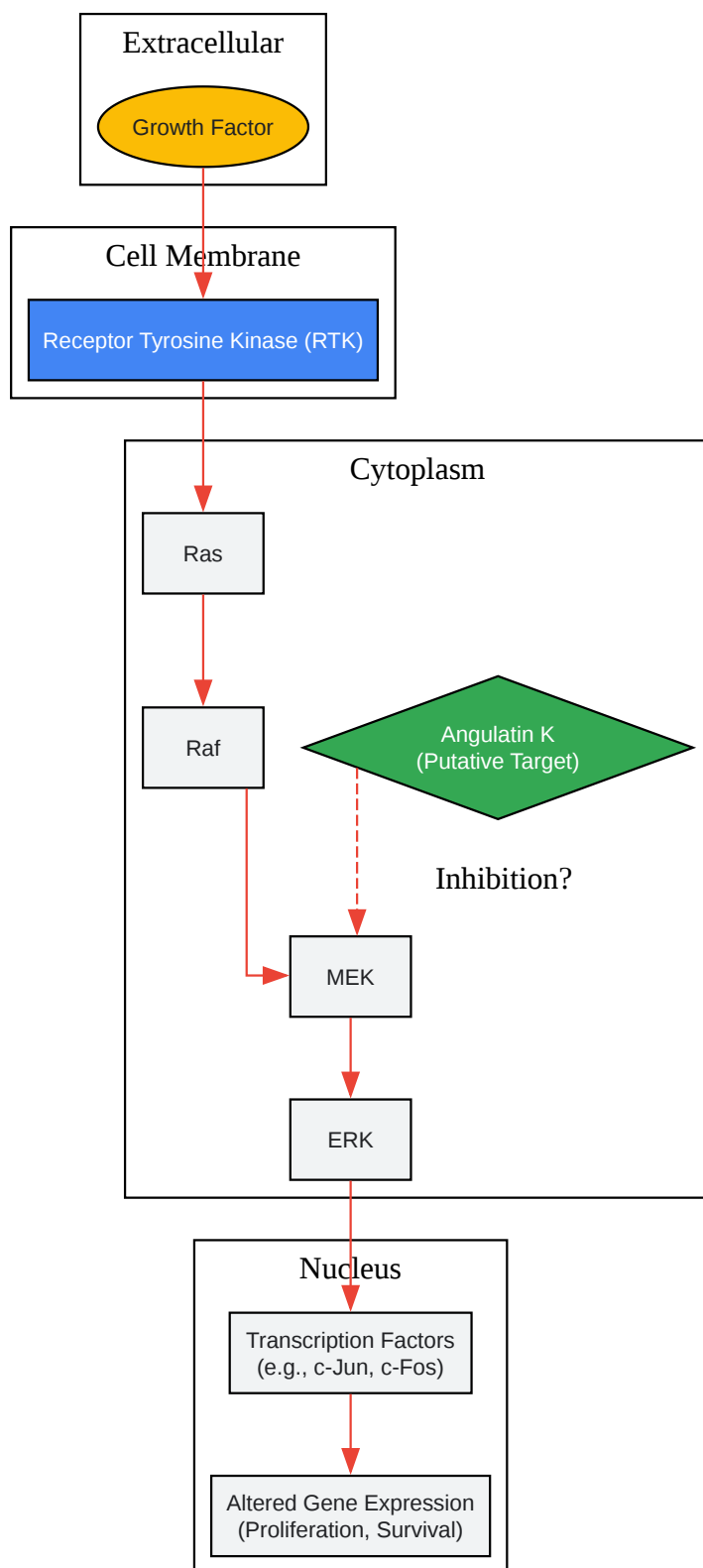
The biological activities of many sesquiterpenoids from *Celastrus angulatus* have been investigated, revealing potent insecticidal and antitumor properties. While specific studies on **Angulatin K** are limited, its structural similarity to other bioactive compounds from the same plant suggests it may possess similar activities. The potential mechanisms of action could involve the modulation of key cellular signaling pathways that are often dysregulated in disease states such as cancer.

### Potential Signaling Pathways

Several signaling pathways are critical in cell proliferation, survival, and apoptosis, and are common targets for natural product-based anticancer agents. These include the MAPK, Wnt/ $\beta$ -catenin, and NF- $\kappa$ B pathways.

#### Mitogen-Activated Protein Kinase (MAPK) Pathway

The MAPK pathway is a crucial signaling cascade that regulates a wide array of cellular processes, including proliferation, differentiation, and apoptosis. Its dysregulation is a hallmark of many cancers.

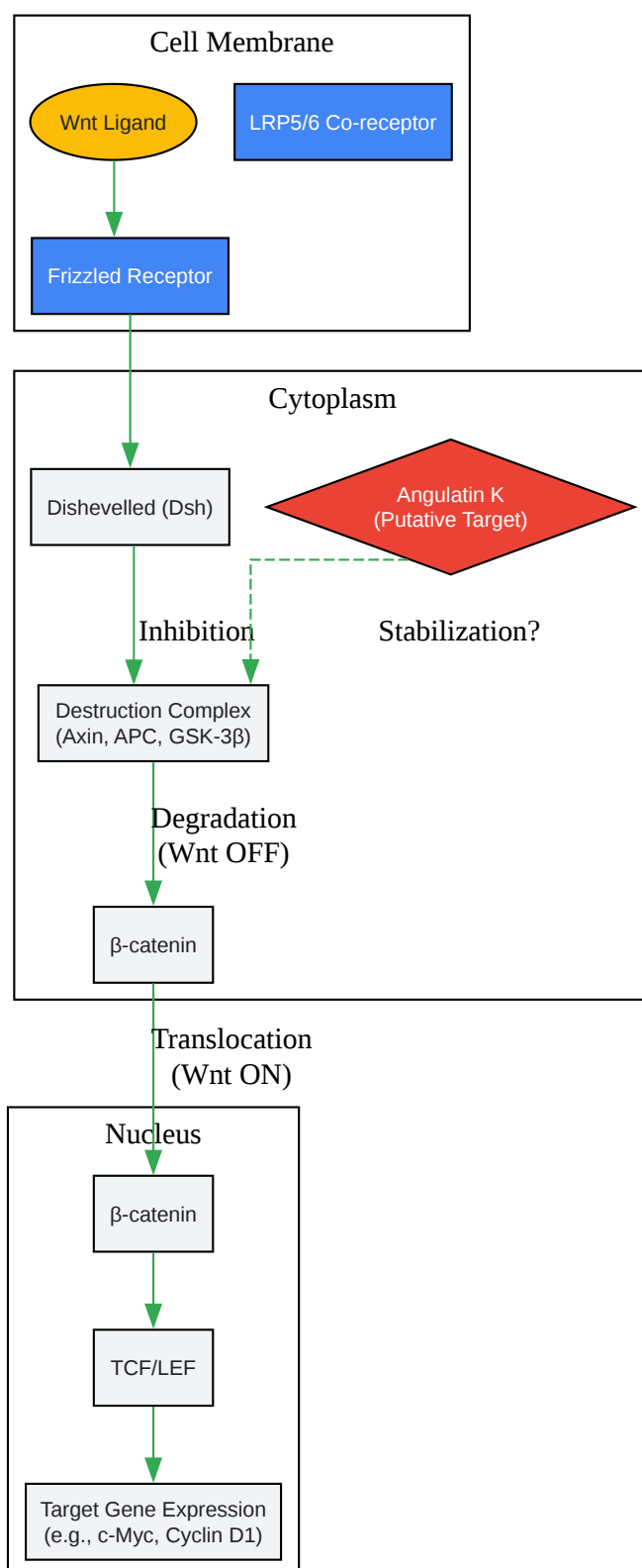


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Caption: Putative modulation of the MAPK signaling pathway by **Angulatin K**.

## Wnt/ $\beta$ -catenin Signaling Pathway

The Wnt/ $\beta$ -catenin pathway is integral to embryonic development and adult tissue homeostasis. Its aberrant activation is strongly implicated in the initiation and progression of several cancers, particularly colorectal cancer.



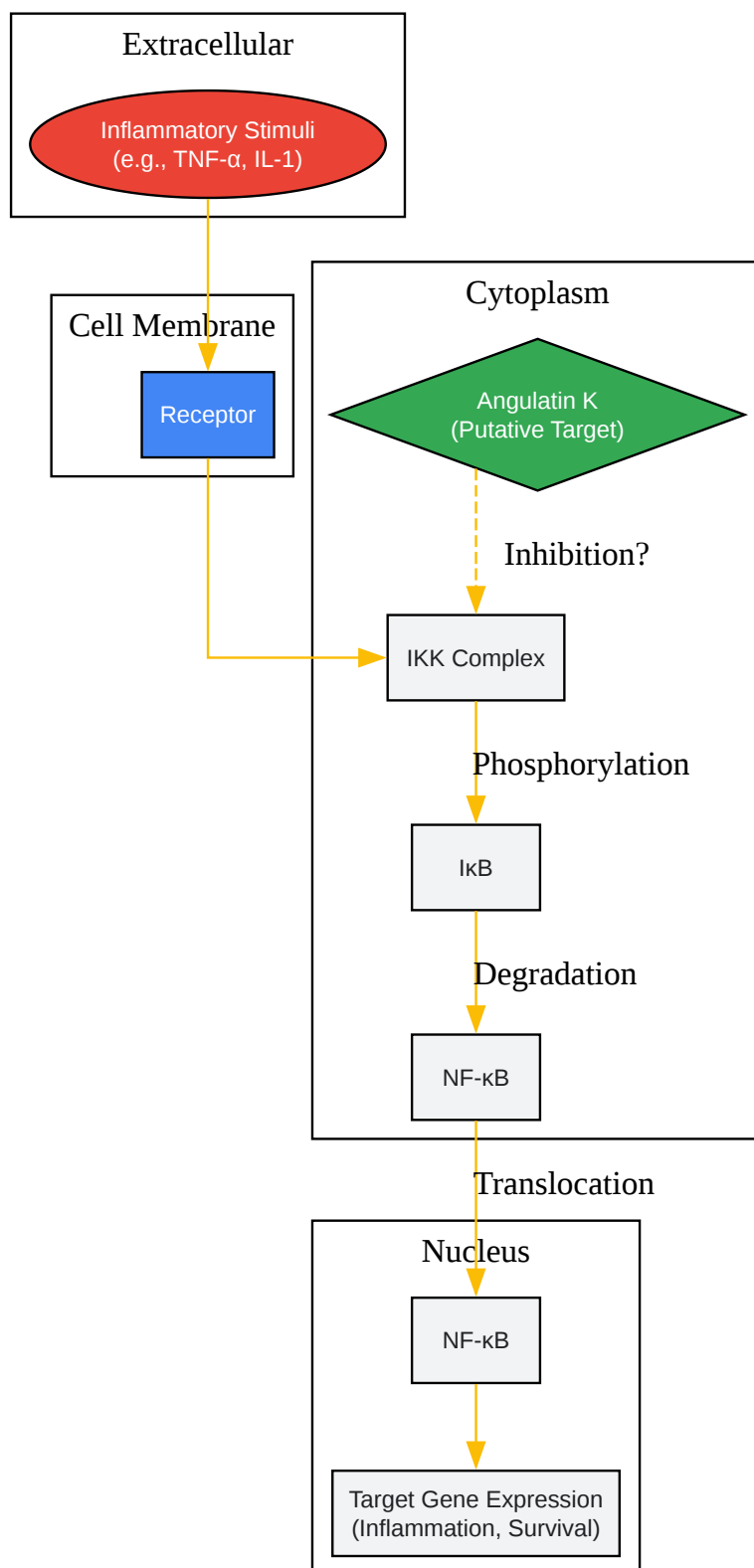
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Caption: Potential interaction of **Angulatin K** with the Wnt/β-catenin pathway.



## Nuclear Factor-kappa B (NF- $\kappa$ B) Signaling Pathway

The NF- $\kappa$ B signaling pathway is a key regulator of the inflammatory response and also plays a critical role in cancer development and progression by promoting cell survival and proliferation.



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Caption: Hypothetical inhibition of the NF- $\kappa$ B signaling pathway by **Angulatin K**.

## Future Directions

Further research is imperative to fully elucidate the therapeutic potential of **Angulatin K**. Key areas for future investigation include:

- **Quantitative Physicochemical Characterization:** Determination of the melting point, solubility in a range of pharmaceutically relevant solvents, and the octanol-water partition coefficient (LogP) is essential.
- **Comprehensive Biological Screening:** Systematic evaluation of the cytotoxic and insecticidal activities of pure **Angulatin K** is required.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and the precise effects of **Angulatin K** on the MAPK, Wnt/ $\beta$ -catenin, and NF- $\kappa$ B signaling pathways will provide a deeper understanding of its biological activity.
- **In Vivo Efficacy and Safety:** Preclinical studies in animal models are necessary to assess the in vivo efficacy, pharmacokinetic profile, and safety of **Angulatin K**.

## Conclusion

**Angulatin K** is a promising natural product with the potential for development as a therapeutic agent. Its complex chemical structure and its origin from a medicinally important plant suggest a rich pharmacology. This technical guide has summarized the current knowledge of its physicochemical properties and provided a framework for its isolation and further investigation. The elucidation of its biological activities and the signaling pathways it modulates will be critical for realizing its therapeutic potential.

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## References

- 1. medchemexpress.com [medchemexpress.com]

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